

"Tributyl phosphate-d27" molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

[Get Quote](#)

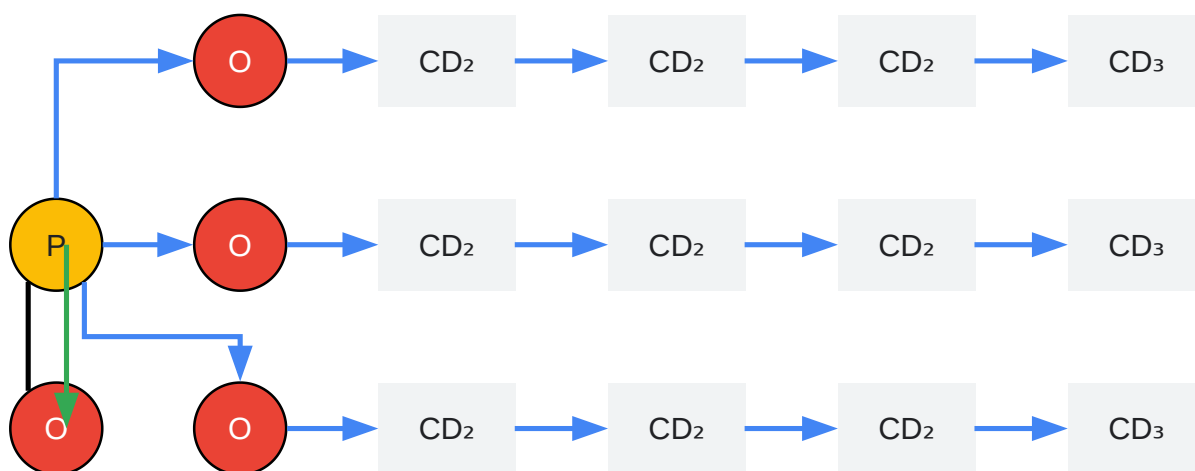
An In-depth Technical Guide to Tributyl Phosphate-d27

This technical guide provides a comprehensive overview of the molecular structure, formula, and properties of **Tributyl phosphate-d27**, a deuterated analog of Tributyl phosphate. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds.

Molecular Structure and Formula

Tributyl phosphate-d27 is an organophosphorus compound where all 27 hydrogen atoms in the three butyl groups of tributyl phosphate have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard for mass spectrometry-based quantification.

The molecular formula for **Tributyl phosphate-d27** is $C_{12}D_{27}O_4P$.^[1] The structure consists of a central phosphate group bonded to three deuterated butoxy groups.



[Click to download full resolution via product page](#)

Caption: 2D molecular structure of **Tributyl phosphate-d27**.

Quantitative Data

The physical and chemical properties of **Tributyl phosphate-d27** are summarized in the table below. Data for the non-deuterated form (Tributyl phosphate) is also provided for comparison.

Property	Tributyl phosphate-d27	Tributyl phosphate (for comparison)
Molecular Formula	C ₁₂ D ₂₇ O ₄ P[1]	C ₁₂ H ₂₇ O ₄ P[2][3][4][5]
Molecular Weight	293.48 g/mol [1]	266.31 g/mol [2][3]
Appearance	Liquid	Colorless to pale-yellow, odorless liquid[3][5][6]
Isotopic Purity	≥98 atom % D	N/A
Chemical Purity	≥98% (CP)	≥99%[7]
Density	Not specified	0.979 g/mL at 25 °C[6]
Melting Point	Not specified	< -80 °C[5][7]
Boiling Point	Not specified	177-178 °C at 27 Torr[5]; 180-183 °C at 22 mmHg[6]
Flash Point	145 °C (closed cup)	146 °C[5][7]
Refractive Index	Not specified	1.423-1.425[5]
Water Solubility	Not specified	0.6 g/100 mL[5]
Solubility	Soluble in DMSO (≥ 100 mg/mL)[1]	Miscible with most organic solvents

Experimental Protocols

The synthesis of **Tributyl phosphate-d27** can be adapted from established methods for the preparation of unlabeled Tributyl phosphate. A common method involves the reaction of phosphoryl chloride with deuterated n-butanol.

Materials:

- Phosphoryl chloride (POCl₃)
- n-Butanol-d10 (CD₃CD₂CD₂CD₂OD)

- Anhydrous sodium acetate or other suitable base
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve anhydrous sodium acetate in an excess of n-butanol-d10.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add phosphoryl chloride dropwise to the stirred solution. The rate of addition should be controlled to maintain the reaction temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is filtered to remove the precipitated sodium chloride.
- The filtrate is then subjected to vacuum distillation to remove the excess n-butanol-d10 and the solvent.
- The crude product is further purified by fractional distillation under reduced pressure to yield pure **Tributyl phosphate-d27**.

This synthetic approach is based on the methods described for the synthesis of unlabeled tributyl phosphate, which involve the direct esterification of butanol with phosphorus oxychloride.^{[8][9]}

Tributyl phosphate-d27 is an ideal internal standard for the quantification of Tributyl phosphate in various matrices using techniques like GC-MS or LC-MS.^[1]

Protocol for Sample Preparation and Analysis:

- **Preparation of Standard Solutions:** Prepare a stock solution of **Tributyl phosphate-d27** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL). From this stock solution, prepare a series of working internal standard solutions at lower concentrations.
- **Sample Spiking:** To each unknown sample, calibration standard, and quality control sample, add a precise volume of the **Tributyl phosphate-d27** internal standard working solution. This ensures that each sample contains the same concentration of the internal standard.
- **Sample Extraction (if necessary):** Depending on the sample matrix (e.g., environmental water, biological fluids), a sample extraction step such as liquid-liquid extraction or solid-phase extraction may be required to isolate the analyte and internal standard.
- **Instrumental Analysis:** Analyze the prepared samples by GC-MS or LC-MS. The instrument should be operated in a mode that allows for the detection and quantification of both the unlabeled Tributyl phosphate and the deuterated internal standard (e.g., selected ion monitoring in MS).
- **Quantification:** The concentration of Tributyl phosphate in the unknown samples is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a calibration curve generated from the calibration standards. The use of a deuterated internal standard helps to correct for variations in sample preparation, injection volume, and instrument response.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Tributyl phosphate [webbook.nist.gov]
- 3. Tributyl Phosphate | (C₄H₉)₃PO₄ | CID 31357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tributyl phosphate - Wikipedia [en.wikipedia.org]

- 5. echemi.com [echemi.com]
- 6. Tributyl phosphate | 126-73-8 [chemicalbook.com]
- 7. parchem.com [parchem.com]
- 8. CN104211727A - Preparation method of tributyl phosphate - Google Patents [patents.google.com]
- 9. CN102040622A - Method for synthesizing tributyl phosphate - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["Tributyl phosphate-d27" molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579870#tributyl-phosphate-d27-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com